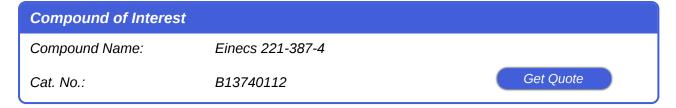


A Comparative Performance Analysis of Disperse Red Dyes for Textile Applications

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An objective evaluation of **Einecs 221-387-4** against a selection of common disperse red dyes, supported by experimental data, to guide researchers and professionals in drug development and scientific research in making informed decisions for their specific applications.

This guide provides a detailed comparison of the performance characteristics of several disperse red dyes, with a focus on **Einecs 221-387-4**. The evaluation is based on key performance indicators critical for textile applications, including light, wash, and sublimation fastness. The information is intended for researchers, scientists, and professionals in drug development who may utilize these dyes in various experimental and developmental contexts.

Chemical Identification of Compared Dyes

For clarity and accurate comparison, the chemical identities of the disperse red dyes discussed in this guide are provided below.



Common Name/EINECS	C.I. Name	CAS Number	Chemical Name
Einecs 221-387-4	Disperse Red 142	3084-21-7	2-[[4-[(2,6-dichloro-4-nitrophenyl)diazenyl]-3-methylphenyl]methylamino]ethanol
Disperse Red 1	Disperse Red 1	2872-52-8	2-[ethyl[4-[(4- nitrophenyl)azo]pheny l]amino]ethanol
Disperse Red 9	Disperse Red 9	82-38-2	1- (methylamino)anthraq uinone
Disperse Red 11	Disperse Red 11	2872-48-2	1,4-diamino-2- methoxyanthraquinon e
Disperse Red 60	Disperse Red 60	17418-58-5	1-amino-4-hydroxy-2- phenoxyanthracene- 9,10-dione
Disperse Red 73	Disperse Red 73	16889-10-4	2-[INVALID-LINK amino]acetonitrile
Disperse Red 82	Disperse Red 82	12223-42-6	2-[N-(2- acetoxyethyl)-4-[(2- cyano-4- nitrophenyl)diazenyl]a nilino]ethyl acetate
Disperse Red 167	Disperse Red 167	61968-52-3	N-[5-[bis[2- (acetyloxy)ethyl]amino]-2-[(2-chloro-4- nitrophenyl)azo]pheny l]propanamide



Quantitative Performance Data

The following table summarizes the key fastness properties of the selected disperse red dyes when applied to polyester, a common synthetic fiber. The ratings are based on standardized testing protocols, with higher numbers indicating better performance.

Dye	Light Fastness (Xenon Arc) (1-8 scale)	Wash Fastness (Color Change) (1-5 scale)	Sublimation Fastness (Staining) (1-5 scale)
Einecs 221-387-4 (C.I. Disperse Red 142)	Data Not Available	Data Not Available	Data Not Available
Disperse Red 1	4-5	5	4
Disperse Red 9	3	3	4
Disperse Red 11	5	4-5	3
Disperse Red 60	6-7	4-5	2-3
Disperse Red 73	5-6	5	4
Disperse Red 82	6-7	4-5	4-5
Disperse Red 167	7-8	5	5

Note: Fastness properties can vary depending on the specific substrate, dyeing process, and depth of shade.

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

- 1. Light Fastness Testing (ISO 105-B02)
- Principle: This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.



 Apparatus: Xenon arc lamp apparatus, lightfastness standards (Blue Wool Scale), grey scale for assessing color change.

Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue
 Wool standards (rated 1-8, with 8 being the highest fastness).
- The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
- The exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.
- The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar degree of fading.

2. Wash Fastness Testing (ISO 105-C06)

- Principle: This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.
- Apparatus: A suitable washing machine (e.g., Launder-Ometer), stainless steel balls (for mechanical action), multifiber adjacent fabric, grey scale for assessing color change and staining.

Procedure:

- A specimen of the dyed textile is stitched together with a multifiber adjacent fabric containing strips of various common fibers (e.g., cotton, wool, polyester, nylon, acrylic).
- The composite sample is placed in a stainless steel container with a specified volume of a standardized soap solution and stainless steel balls.
- The container is then agitated in the washing machine at a specified temperature and for a specific duration.

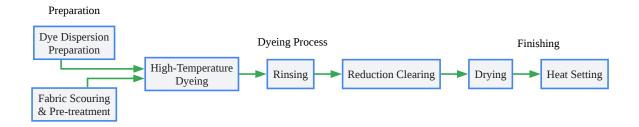


- After washing, the sample is rinsed and dried.
- The change in color of the dyed specimen is assessed using the grey scale for color change. The staining of each fiber in the multifiber adjacent fabric is assessed using the grey scale for staining.
- 3. Sublimation Fastness Testing (ISO 105-P01)
- Principle: This test assesses the resistance of the color of textiles to sublimation, which is the tendency of some dyes to vaporize when heated and then deposit on adjacent materials.
- Apparatus: A heat press or a suitable heating device capable of maintaining a constant temperature, undyed polyester fabric, grey scale for assessing staining.
- Procedure:
 - A specimen of the dyed textile is placed between two pieces of undyed polyester fabric.
 - The composite sample is placed in the heating device and subjected to a specified temperature (e.g., 180°C, 200°C, or 220°C) and pressure for a set time (e.g., 30 seconds).
 - After heating, the sample is removed and allowed to cool.
 - The degree of staining on the undyed polyester fabrics is assessed using the grey scale for staining.

Visualizing Experimental and Logical Workflows

To further clarify the processes involved in textile dyeing and dye selection, the following diagrams have been generated using Graphviz.

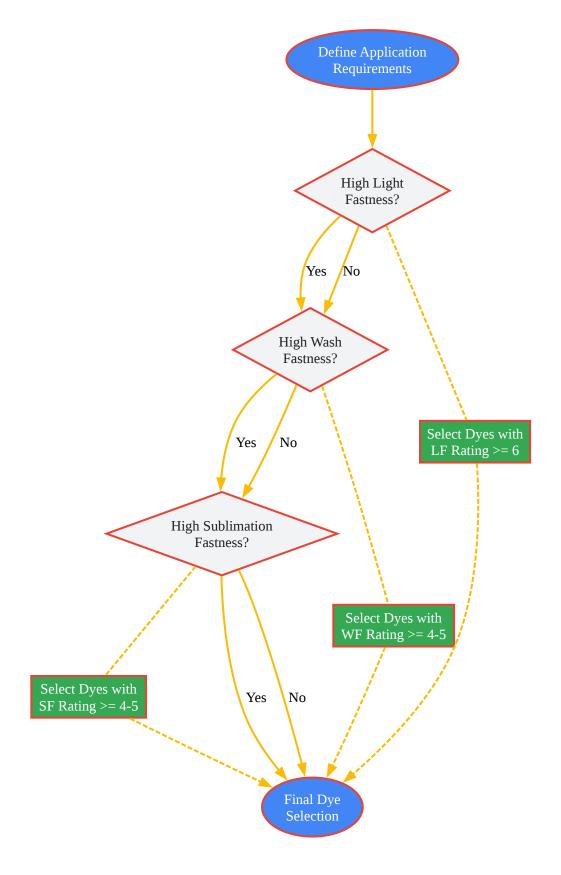




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Caption: A generalized workflow for dyeing polyester fabric with disperse dyes.





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Caption: A logical decision-making process for selecting a disperse red dye based on performance needs.

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